

# 2,5-Difluoro-4-nitrobenzoic acid physical properties

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 2,5-Difluoro-4-nitrobenzoic acid

Cat. No.: B040929

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An In-depth Technical Guide on the Physical Properties of **2,5-Difluoro-4-nitrobenzoic Acid**

## Introduction

**2,5-Difluoro-4-nitrobenzoic acid**, with the CAS number 116465-48-6, is a significant organic compound utilized primarily as an intermediate in organic synthesis, particularly within the pharmaceutical and fine chemical industries.[1][2][3] Its molecular structure, featuring a carboxylic acid group, a nitro group, and two fluorine atoms on a benzene ring, imparts unique reactivity and physical characteristics that are crucial for its application in the synthesis of complex molecules and active pharmaceutical ingredients (APIs).[1][3][4] This guide provides a detailed overview of the core physical properties of **2,5-Difluoro-4-nitrobenzoic acid**, experimental protocols for their determination, and logical diagrams to illustrate key relationships and workflows.

## Physical and Chemical Properties

The physical properties of **2,5-Difluoro-4-nitrobenzoic acid** are summarized in the table below. These properties are critical for its handling, storage, and application in various chemical reactions. The compound typically appears as a white to pale cream or light yellow crystalline powder.[1][2][5] Proper storage in a cool, ventilated, and dry place is recommended to maintain its integrity.[1][6]

Property	Value	Source(s)
Molecular Formula	<chem>C7H3F2NO4</chem>	[1][2][5][7]
Molecular Weight	203.10 g/mol	[1][2][7][8]
Melting Point	139.0 - 149.0 °C [5] or 147 - 148 °C [1][2][6]	[1][2][5][6]
Boiling Point (Predicted)	364.8 ± 42.0 °C at 760 mmHg	[1][2][6]
Density (Predicted)	1.661 - 1.7 ± 0.1 g/cm³	[1][6]
pKa (Predicted)	2.03 ± 0.13	[6][9]
Solubility	Slightly soluble in water. [2][6][9]	[2][6][9]
Appearance	White to pale green solid [6][9] / Pale cream powder [5]	[5][6][9]
Storage Temperature	Room Temperature, sealed in dry conditions. [6]	[6]

## Experimental Protocols

Detailed methodologies are essential for the accurate determination of physical properties. Below are protocols for key experimental procedures.

### Melting Point Determination (Capillary Method)

The melting point is a crucial indicator of a compound's purity. Pure crystalline solids typically exhibit a sharp melting point range of 0.5-1.0°C, while impurities can cause a depression and broadening of this range.

**Objective:** To determine the temperature range over which the solid sample melts.

**Apparatus:**

- Melting point apparatus (e.g., Mel-Temp or similar)

- Glass capillary tubes (one end sealed)[[10](#)][[11](#)]
- Thermometer[[10](#)]
- Spatula
- Mortar and pestle (optional, for pulverizing the sample)

Procedure:

- Sample Preparation: Ensure the **2,5-Difluoro-4-nitrobenzoic acid** sample is completely dry and in a fine powdered form.[[12](#)] If necessary, gently crush the crystals using a mortar and pestle.
- Loading the Capillary Tube: Press the open end of a capillary tube into the powdered sample, forcing a small amount of the solid into the tube.[[10](#)][[11](#)] Invert the tube and tap it gently on a hard surface to pack the solid into the sealed end.[[11](#)] Repeat until the packed sample is approximately 1-2 mm high.[[10](#)]
- Apparatus Setup: Place the loaded capillary tube into the sample holder of the melting point apparatus.[[11](#)] Ensure the thermometer is correctly positioned to accurately measure the temperature of the heating block.[[13](#)]
- Heating and Observation:
  - If the approximate melting point is unknown, a rapid initial heating can be performed to find a rough estimate.
  - For an accurate measurement, start heating at a rate that allows the temperature to rise slowly, about 1-2°C per minute, once the temperature is within 15-20°C of the expected melting point.[[11](#)]
  - Observe the sample through the magnifying lens.
- Recording the Melting Range:
  - Record the temperature at which the first drop of liquid appears. This is the beginning of the melting range.[[13](#)]

- Continue observing and record the temperature at which the last crystal of the solid turns into a liquid. This is the end of the melting range.[13]
- Cooling and Cleanup: Turn off the apparatus and allow it to cool. Dispose of the used capillary tube in a designated glass waste container.

## Solubility Determination (Qualitative)

This protocol provides a method to determine the qualitative solubility of a substance in a given solvent, such as water.

Objective: To determine if **2,5-Difluoro-4-nitrobenzoic acid** is soluble, slightly soluble, or insoluble in water at a constant temperature.[14]

Apparatus:

- Test tubes and a test tube rack
- Spatula
- Balance
- Graduated cylinder or pipette
- Stopper for the test tube
- Thermometer

Procedure:

- Solvent Preparation: Add a measured volume of the solvent (e.g., 2.0 mL of distilled water) to a clean test tube.[15] Measure and record the initial temperature of the solvent.[14]
- Solute Addition: Weigh a small, known amount of **2,5-Difluoro-4-nitrobenzoic acid** (e.g., 25 mg).[15] Add a small portion of the solid to the test tube using a spatula.[14]
- Dissolution Attempt: Stopper the test tube and shake it vigorously for a set amount of time (e.g., 1-2 minutes).[14][15] It is important to avoid warming the test tube with your hands, as

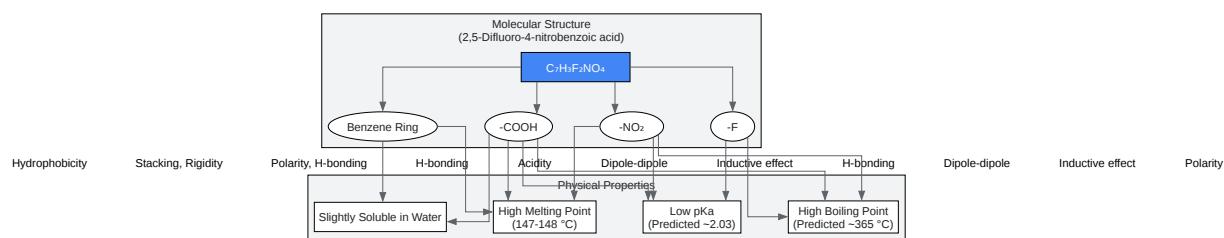
temperature affects solubility.[14]

- Observation: Observe the mixture to see if the solid has completely dissolved.
- Iterative Addition: If the solid dissolves completely, add another small, known portion of the solute and repeat the shaking process.[14] Continue this process until the added solid no longer dissolves, indicating that the solution is saturated.
- Final Measurement: Once saturation is reached, check and record the final temperature of the solution to ensure it has remained constant.[14] The solubility can then be qualitatively described (e.g., slightly soluble) or quantitatively calculated based on the total mass of solute dissolved in the volume of the solvent.

## Visualizations

### Structural Influence on Physical Properties

The chemical structure of **2,5-Difluoro-4-nitrobenzoic acid** directly influences its physical properties. The interplay between the functional groups dictates its melting point, boiling point, acidity, and solubility.

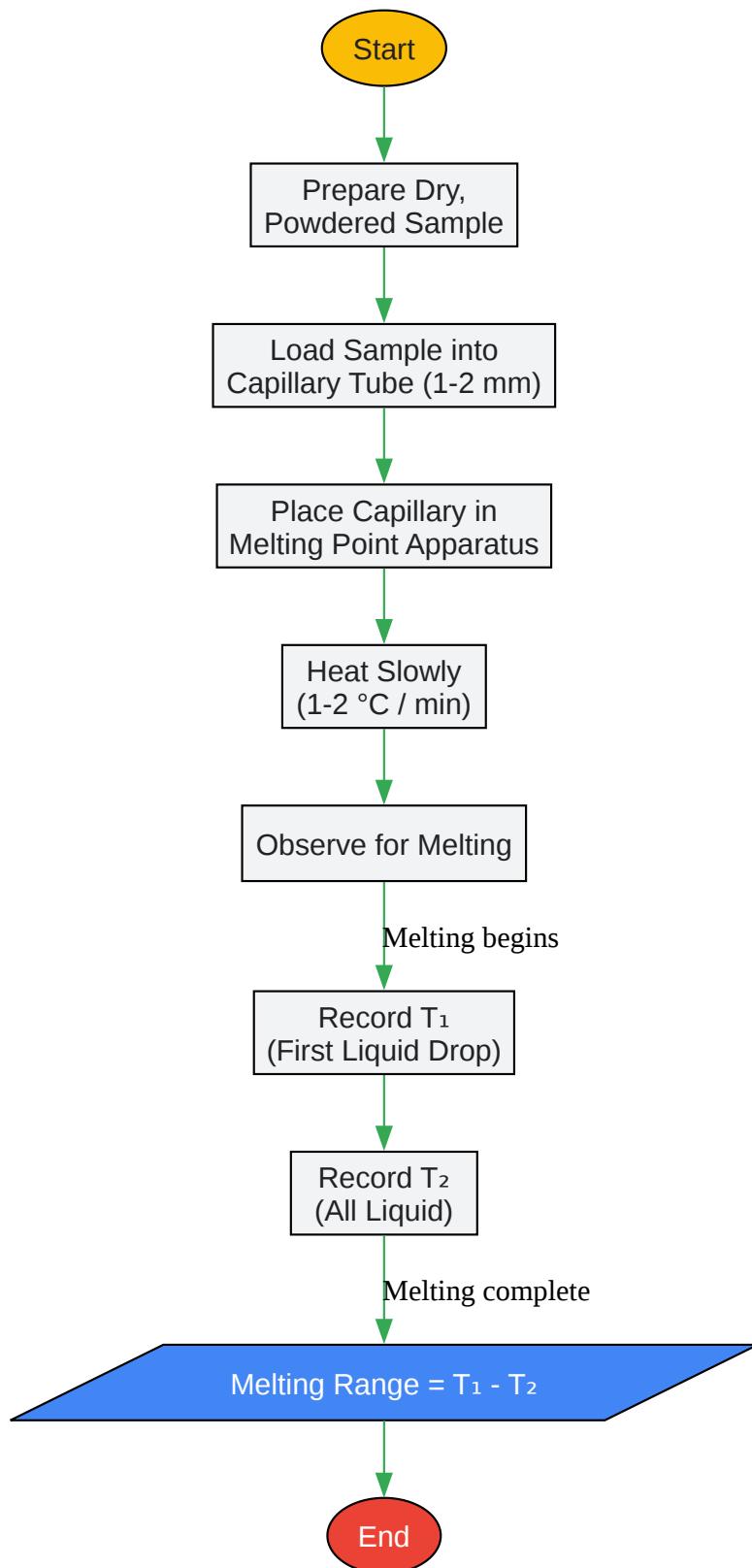


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Caption: Relationship between molecular structure and physical properties.

## Experimental Workflow: Melting Point Determination

The following diagram illustrates the standard workflow for determining the melting point of a solid organic compound using the capillary method.



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Caption: Workflow for melting point determination.

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- To cite this document: BenchChem. [2,5-Difluoro-4-nitrobenzoic acid physical properties]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b040929#2-5-difluoro-4-nitrobenzoic-acid-physical-properties>

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